

# Application Note: Bioconjugation of Thiolated Nanoparticles with ICG-Maleimide

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## Compound of Interest

Compound Name: ICG Maleimide

CAS No.: 2143933-81-5

Cat. No.: B2449267

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## Introduction & Principle

Near-infrared (NIR) imaging (700–900 nm) is a cornerstone of deep-tissue theranostics due to reduced photon scattering and minimal tissue autofluorescence. Indocyanine Green (ICG) is the clinically standard NIR fluorophore, but its utility is often limited by aqueous instability, rapid clearance, and non-specific binding.

Conjugating ICG to nanoparticles (NPs) stabilizes the dye and enables targeted delivery. This protocol details the covalent attachment of ICG-Maleimide to thiolated nanoparticles (e.g., Au-SH, Silica-SH, Polymeric-SH).

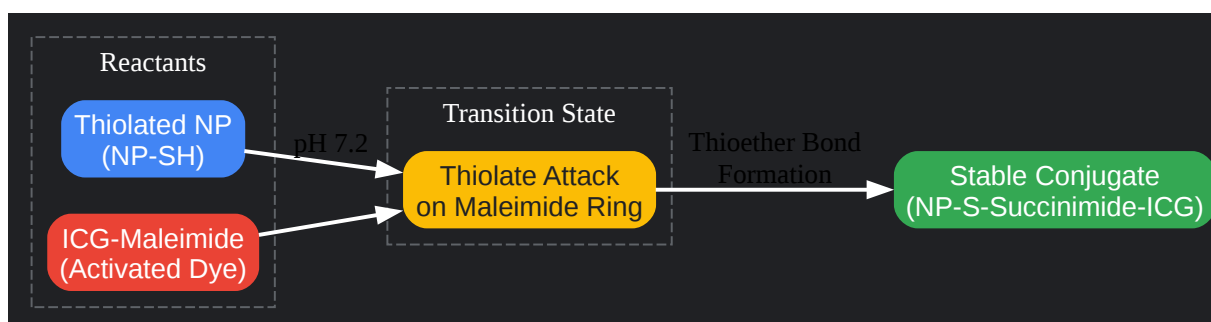
## The Chemistry: Thiol-Maleimide Michael Addition

The reaction relies on the nucleophilic attack of the thiolate anion (on the NP surface) onto the electron-deficient double bond of the maleimide ring on the ICG. This forms a stable, non-reversible thioether linkage.

**Critical Mechanism Note:** This reaction is highly pH-dependent.

- pH < 6.0: Reaction kinetics are sluggish due to protonation of the thiol.[1]
- pH 6.5 – 7.5 (Optimal): High specificity for thiols.[2][3][4]
- pH > 8.0: Maleimide rings hydrolyze rapidly (forming non-reactive maleamic acid) and may cross-react with primary amines (lysine residues).

## Visualizing the Mechanism



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Figure 1: The Michael addition mechanism. The nucleophilic thiol on the nanoparticle attacks the maleimide double bond, creating a stable thioether linkage.

## Material Considerations & Reagents

### Reagent Quality & Handling

Component	Critical Property	Handling Requirement
ICG-Maleimide	Hydrophobic / Amphiphilic	Dissolve in anhydrous DMSO or DMF.[5][6] Light Sensitive (Keep dark).
Reaction Buffer	pH Control	10mM PBS or HEPES, pH 7.0–7.5. Must contain EDTA (5-10mM) to chelate metals that catalyze thiol oxidation.
Reducing Agent	Disulfide Cleavage	TCEP (Tris(2-carboxyethyl)phosphine) is preferred over DTT as it does not interfere with maleimide coupling (DTT must be removed).
Nanoparticles	Surface Chemistry	Must have available -SH groups. If stored as disulfides (-S-S-), reduction is mandatory.

## Pre-Conjugation Preparation[6]

### Step A: Surface Thiol Activation

Nanoparticle thiols often oxidize into disulfides during storage. To ensure reactivity, a reduction step is recommended.[4]

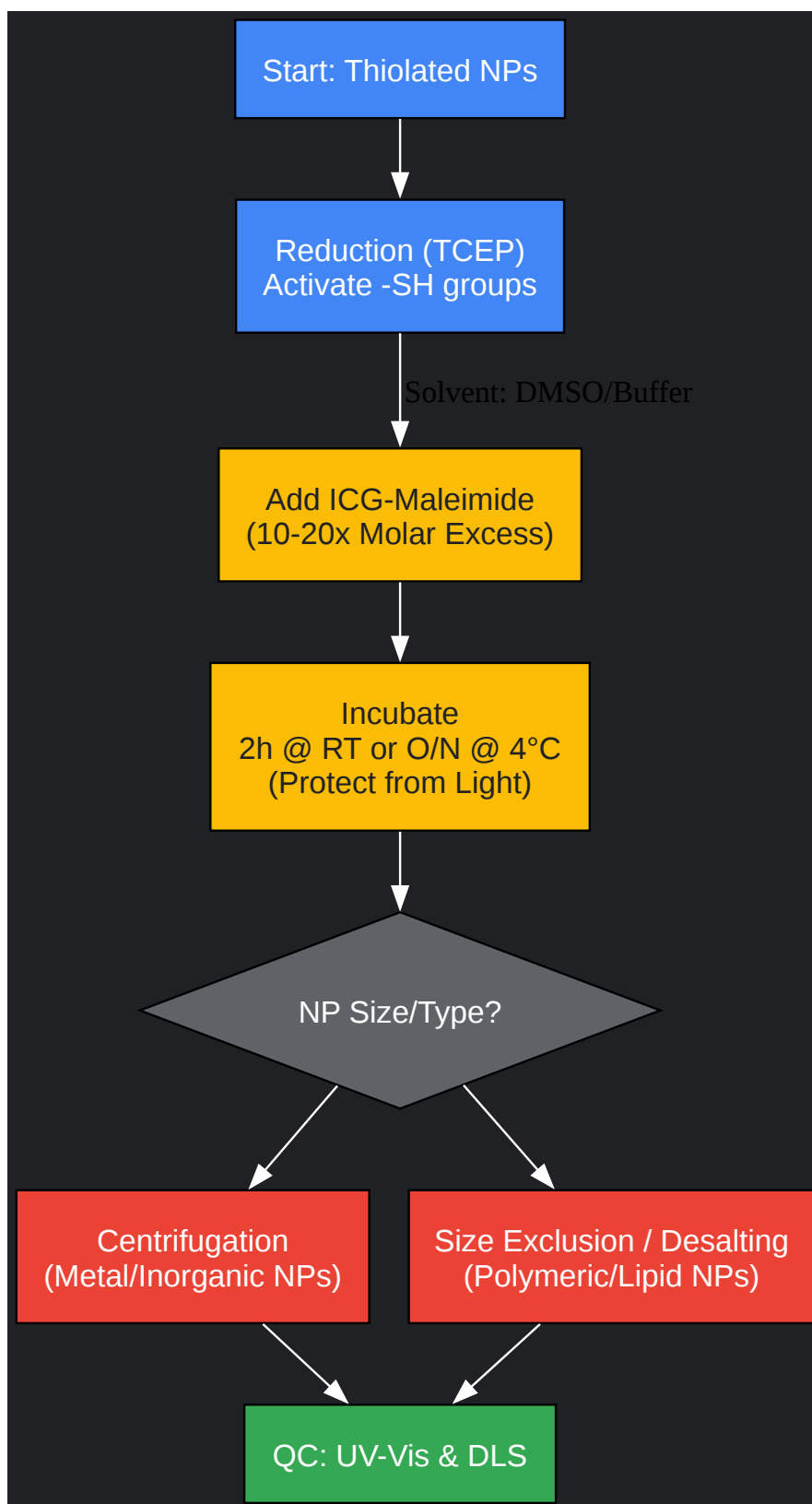
- Suspend NPs in degassed Reaction Buffer (PBS + 10mM EDTA, pH 7.2).
- Add TCEP to a final concentration of 10 mM (approx. 100x molar excess over estimated thiols).
- Incubate for 30 minutes at Room Temperature (RT).
- Purification (Optional but Recommended): If TCEP concentration is extremely high, remove excess via centrifugal filtration (Amicon) or size exclusion chromatography (SEC) to prevent

interference with downstream quantification, though TCEP is generally compatible with maleimide chemistry unlike DTT.

## Step B: ICG-Maleimide Stock Preparation[7]

- Allow ICG-Maleimide vial to equilibrate to RT before opening to prevent condensation.
- Dissolve in anhydrous DMSO to a concentration of 10 mg/mL (approx. 10 mM).
- Note: Prepare immediately before use.[7] Hydrolysis occurs within hours in aqueous conditions.

## Conjugation Protocol Experimental Workflow



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Figure 2: Step-by-step bioconjugation workflow emphasizing the divergence in purification methods based on nanoparticle type.

## Detailed Steps

- Calculation: Determine the molar concentration of surface thiols.
  - Rule of Thumb: Use a 10:1 to 20:1 molar excess of ICG-Maleimide to available surface thiols. This drives the reaction forward and accounts for maleimide hydrolysis.
- Reaction Mix:
  - Add the calculated volume of ICG-Maleimide (in DMSO) to the NP suspension.
  - Critical: Keep the final organic solvent (DMSO) concentration < 10% (v/v) to effectively solubilize the dye without destabilizing the nanoparticles.
- Incubation:
  - Flush headspace with Nitrogen/Argon (optional but good for preventing thiol oxidation).<sup>[6]</sup>
  - Incubate for 2 hours at RT or Overnight at 4°C with continuous gentle mixing.
  - PROTECT FROM LIGHT (wrap tubes in foil).
- Quenching (Optional): Add 10 mM mercaptoethanol or L-Cysteine to react with any remaining excess maleimide before purification.

## Purification (The Critical Step)

Free ICG is sticky and difficult to remove. Incomplete purification leads to high background noise in imaging.

- Method A: Centrifugation (Best for AuNPs, Silica, Magnetic NPs)
  - Centrifuge at optimal speed (e.g., 12,000 x g for 15 min) to pellet NPs.
  - Remove supernatant (contains free dye).

- Resuspend in fresh PBS.
- Repeat 3-4 times until the supernatant is clear/colorless.
- Method B: Size Exclusion Chromatography (Best for Liposomes, Polymers)
  - Use a PD-10 desalting column or Sephadex G-25.
  - Equilibrate column with PBS.
  - Load sample.[8] The large NPs will elute in the void volume (first fraction), while free ICG will be retained in the column.
  - Note: Dialysis is often ineffective for ICG as the dye adsorbs to cellulose membranes.

## Quality Control & Characterization

### Degree of Labeling (DOL) Calculation

Use UV-Vis spectroscopy to quantify the number of ICG molecules per NP.

- : Absorbance at ICG max (~780 nm).[9][10]
- : Absorbance at NP characteristic peak (e.g., 520 nm for AuNP).
- : Extinction coefficient of ICG (~230,000 M<sup>-1</sup>cm<sup>-1</sup>).[2]
- : Correction Factor (Absorbance of ICG at the NP wavelength / Absorbance of ICG at 780 nm).

## Troubleshooting Matrix

Observation	Probable Cause	Solution
Low Conjugation Efficiency	Oxidized Thiols	Ensure TCEP reduction step is performed.
Hydrolyzed Maleimide	Use fresh ICG-Maleimide stock; Check Buffer pH is < 7.5.	
NP Aggregation	Hydrophobic Effect	ICG is hydrophobic.[8] Reduce DOL (use less dye) or add PEGylation to surface.
High Salt/DMSO	Reduce DMSO % or dilute buffer during reaction.	
High Background Signal	Free Dye Remaining	Increase wash steps. ICG sticks to plastic; change tubes during washes.

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